

health and safety information for 3,5-Dibromo-4-methoxybenzaldehyde

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Compound of Interest

Compound Name:	3,5-Dibromo-4-methoxybenzaldehyde
Cat. No.:	B7763653

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An In-depth Technical Guide to the Health and Safety of **3,5-Dibromo-4-methoxybenzaldehyde**

A Note on Methodology: A Data-Driven Approach to Safety Assessment

The safe handling of any chemical compound is paramount in a research and development setting. For novel or less-common reagents such as **3,5-Dibromo-4-methoxybenzaldehyde** (CAS No. 108940-96-1), a comprehensive, dedicated Safety Data Sheet (SDS) may not always be readily available. In such instances, a scientifically rigorous approach known as "read-across" is employed. This methodology involves a careful analysis of the toxicological and safety data of structurally analogous compounds to extrapolate a reliable safety profile for the target molecule.

This guide has been constructed using this principle. Primary hazard classifications for **3,5-Dibromo-4-methoxybenzaldehyde** have been sourced where available.^[1] This core information is supplemented with detailed handling, safety, and emergency protocols derived from comprehensive safety data for close structural analogs, including 3-Bromo-4-methoxybenzaldehyde and p-Anisaldehyde. This approach ensures that the provided guidance is grounded in the best available data, reflecting the established safety profiles of the core chemical motifs.

Chemical and Physical Identity

Understanding the fundamental properties of a compound is the first step in a robust safety assessment.

Property	Value	Source
Chemical Name	3,5-Dibromo-4-methoxybenzaldehyde	N/A
Synonyms	3,5-Dibromo-p-anisaldehyde	N/A
CAS Number	108940-96-1	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₆ Br ₂ O ₂	[1]
Molecular Weight	293.94 g/mol	[1]
Appearance	Solid (Appearance may vary, often beige)	[5] [6]
Boiling Point	332 °C	[1]
Flash Point	90 °C	[1]

Hazard Identification and GHS Classification

Based on available data, **3,5-Dibromo-4-methoxybenzaldehyde** is classified as a hazardous substance.[\[1\]](#) The following GHS (Globally Harmonized System) classifications have been identified. The narrative below synthesizes data from its closest structural analog, 3-Bromo-4-methoxybenzaldehyde, to provide a more complete hazard profile.[\[5\]](#)[\[6\]](#)

Signal Word: Danger

GHS Hazard Pictograms:

corrosive health hazard

Hazard Statements:

- H290: May be corrosive to metals.[\[1\]](#)

- H302: Harmful if swallowed.[1][5]
- H314: Causes severe skin burns and eye damage.[1]
- H319: Causes serious eye irritation. (Note: H314 is a more severe classification; both are listed for comprehensiveness from analogs).[5][6]
- H335: May cause respiratory irritation.[5][6][7]

Precautionary Statements:

- P260/P261: Do not breathe dust/fume/gas/mist/vapors/spray.[5][7]
- P264: Wash face, hands, and any exposed skin thoroughly after handling.[5][6]
- P270: Do not eat, drink or smoke when using this product.[5]
- P271: Use only outdoors or in a well-ventilated area.[5][7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][5]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[1]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5][7]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5][7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][7]
- P310/P312: Immediately call a POISON CENTER or doctor/physician if you feel unwell.[7][8]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[5]
- P405: Store locked up.[7][9]
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Exposure Controls and Personal Protective Equipment (PPE)

The causality behind PPE selection is to create a complete barrier between the researcher and the hazardous compound, mitigating all potential routes of exposure (inhalation, dermal, ocular). A multi-layered approach, as detailed below, is a self-validating system of protection.

Engineering Controls: The First Line of Defense

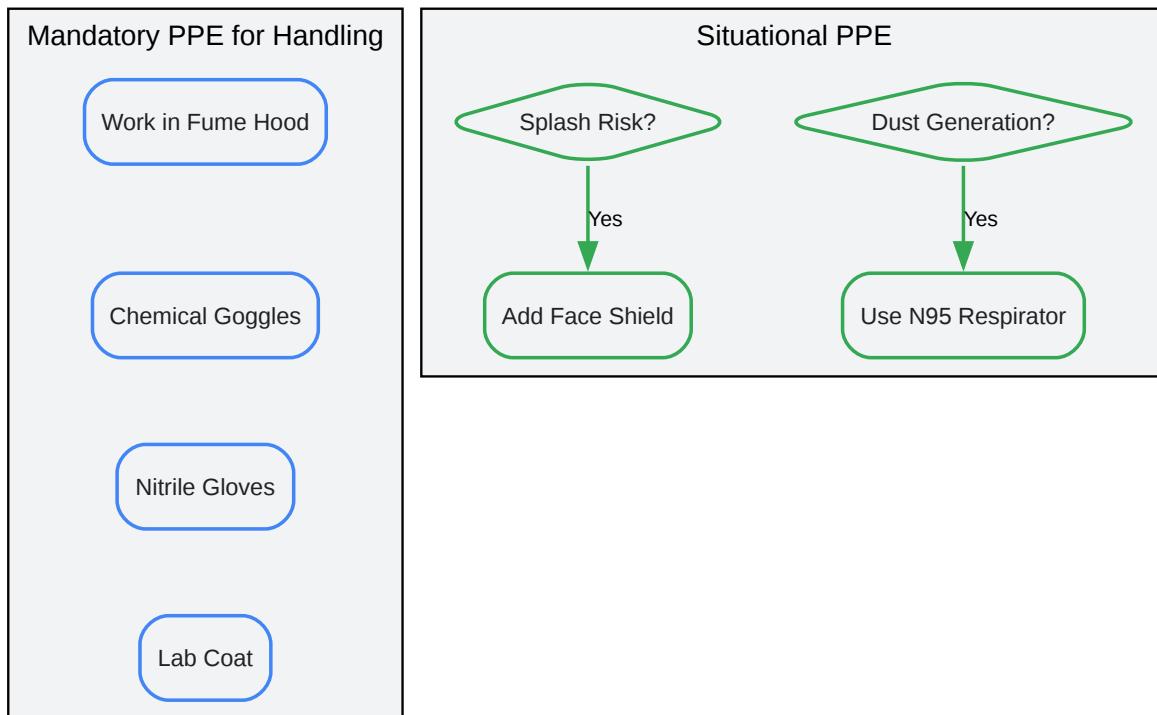
- Fume Hood: All handling of solid **3,5-Dibromo-4-methoxybenzaldehyde** and its solutions must be conducted in a properly functioning chemical fume hood. This is the primary engineering control to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation to dilute any fugitive emissions.
- Safety Stations: An eyewash station and a safety shower must be readily accessible and in close proximity to the workstation.[\[10\]](#)

Personal Protective Equipment (PPE): A Mandatory Protocol

The following PPE is required for handling this compound. The selection is based on the GHS classifications H314 (Causes severe skin burns and eye damage) and H335 (May cause respiratory irritation).

- Eye and Face Protection: Chemical safety goggles are mandatory. For operations with a higher risk of splashing, a full-face shield should be worn in addition to goggles.
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for integrity before each use. Change gloves immediately if contamination is suspected.
 - Lab Coat: A flame-retardant lab coat must be worn and kept fully buttoned.
- Respiratory Protection: Under normal conditions of use within a chemical fume hood, respiratory protection is not typically required. However, if dust is generated and engineering

controls are insufficient, a NIOSH-approved respirator with a particulate filter (e.g., N95) should be used.



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Caption: Personal Protective Equipment (PPE) Decision Workflow.

First-Aid Measures: Emergency Response Protocol

Immediate and appropriate first aid is critical in the event of an exposure. Personnel should be familiar with these procedures before beginning work.

Exposure Route	First-Aid Protocol	Causality and Notes
Eye Contact	<p>Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.</p> <p>Remove contact lenses if present and easy to do. Seek immediate medical attention.</p> <p>[5][6]</p>	<p>The goal is to physically remove the corrosive substance. Prolonged rinsing is essential to ensure complete removal and minimize damage to the cornea.</p>
Skin Contact	<p>Immediately wash skin with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.</p> <p>[5][6]</p>	<p>Prompt and thorough washing is necessary to mitigate chemical burns. Contaminated clothing must be removed to prevent continued exposure.</p>
Inhalation	<p>Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.</p> <p>[5][6][7]</p>	<p>This addresses respiratory irritation by removing the individual from the source and providing respiratory support if needed.</p>
Ingestion	<p>Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention or call a poison control center.[1]</p> <p>[5][6]</p>	<p>Inducing vomiting can cause further damage to the esophagus from the corrosive material. The primary goal is to dilute the substance and seek professional medical help.</p>

Handling, Storage, and Disposal

Safe Handling Protocol

- Preparation: Confirm availability and functionality of all engineering controls (fume hood) and PPE. Ensure eyewash/shower stations are unobstructed.
- Aliquotting: When handling the solid, minimize the creation of dust. Use appropriate tools (e.g., spatulas) and weigh the material within the fume hood.
- Hygiene: Wash hands thoroughly after handling, even if gloves were worn.[5][6] Do not eat, drink, or smoke in the laboratory.[5]
- Avoid Incompatibles: Keep the compound away from strong oxidizing agents and strong bases.

Storage Conditions

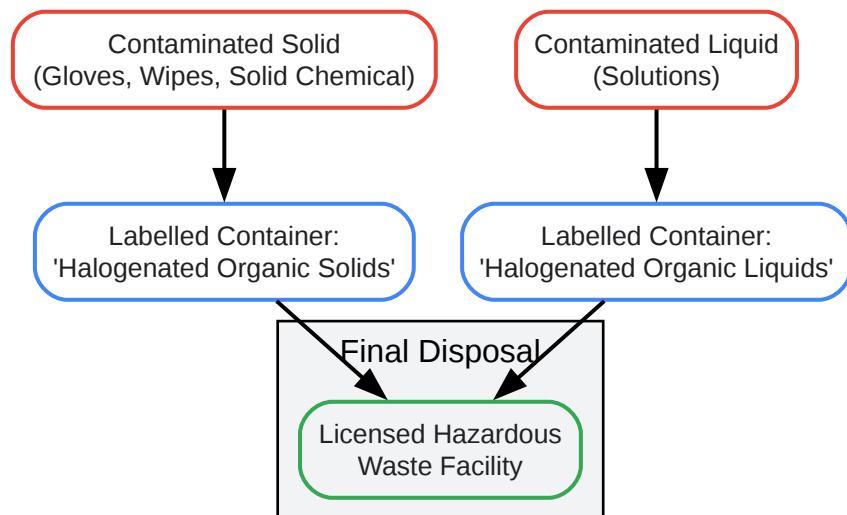
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][6]
- Keep away from incompatible materials such as strong bases.
- Some analogs are noted as being "air sensitive," so storage under an inert atmosphere (e.g., nitrogen) is a recommended best practice to ensure compound integrity.[5]

Waste Disposal

Chemical waste must be managed as a self-validating system to ensure environmental and regulatory compliance.

- Classification: This material must be treated as hazardous waste.
- Segregation:
 - Solid Waste: Collect unused solid **3,5-Dibromo-4-methoxybenzaldehyde** and any contaminated consumables (e.g., weighing papers, gloves) in a dedicated, clearly labeled hazardous waste container for "Halogenated Organic Solids."
 - Liquid Waste: Solutions containing this compound should be collected in a separate, leak-proof container labeled "Halogenated Organic Liquid Waste."

- Crucial Note: Do not mix halogenated waste with non-halogenated waste streams. Co-mingling complicates disposal procedures and increases costs.
- Final Disposal: All waste must be disposed of through a licensed hazardous waste management facility, typically via high-temperature incineration.^[5] Do not dispose of down the drain.



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Caption: Hazardous Waste Segregation and Disposal Workflow.

Accidental Release and Fire-Fighting Measures

Accidental Release (Spill) Protocol

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated (ensure fume hood is operational).
- Control Ignition: Remove all sources of ignition.
- Containment:
 - For a solid spill, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.

- For a liquid spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- PPE: Full PPE as described in Section 3 is required for all cleanup operations.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[6]
- Specific Hazards: Thermal decomposition may produce irritating and toxic gases, including carbon monoxide, carbon dioxide, and hydrogen bromide.[10]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.

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References

- 1. 3,5-Dibromo-4-methoxybenzaldehyde | 108940-96-1 | IEA94096 [biosynth.com]
- 2. 3,5-Dibromo-4-methoxybenzaldehyde | 108940-96-1 [sigmaaldrich.com]
- 3. echemi.com [echemi.com]
- 4. 108940-96-1 | 3,5-Dibromo-4-methoxybenzaldehyde | Aryls | Ambeed.com [ambeed.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. fishersci.com [fishersci.com]
- 7. bio.vu.nl [bio.vu.nl]
- 8. regdocs.bd.com [regdocs.bd.com]

- 9. download.bASF.com [download.bASF.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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